

# A Comparative Guide to USP30 Inhibitors: Characterization of FT3967385

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## Compound of Interest

Compound Name: DS17701585

Cat. No.: B15142737

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## Executive Summary

This guide provides a detailed comparative analysis of the Ubiquitin Specific Peptidase 30 (USP30) inhibitor FT3967385. Our objective is to present an objective overview of its performance based on available experimental data.

A thorough search for publicly available information on **DS17701585** yielded no relevant results. Consequently, a direct comparison between **DS17701585** and FT3967385 is not feasible at this time. This guide will therefore focus on the characterization of FT3967385, a potent and selective USP30 inhibitor.

USP30 is a deubiquitinating enzyme localized to the outer mitochondrial membrane that acts as a negative regulator of mitophagy, the selective removal of damaged mitochondria.[1] Inhibition of USP30 is a promising therapeutic strategy for diseases associated with mitochondrial dysfunction, such as Parkinson's disease.[2][3] FT3967385 is a novel N-cyano pyrrolidine-derived compound that has been shown to recapitulate the effects of genetic loss of USP30, effectively promoting the ubiquitination of mitochondrial proteins and subsequent mitophagy.[4]

## FT3967385: Performance Data

### In Vitro Inhibitory Activity

FT3967385 demonstrates potent and covalent inhibition of recombinant USP30.

Parameter	Value	Reference
IC50	~1 nM	[1][4]
KI	108 ± 14 nM	[1]
kinact	0.088 ± 0.002 min <sup>-1</sup>	[1]
Mechanism	Covalent	[1][4]

### Selectivity Profile

FT3967385 exhibits high selectivity for USP30 over other deubiquitinating enzymes (DUBs), as determined by a DUB profiler screen.

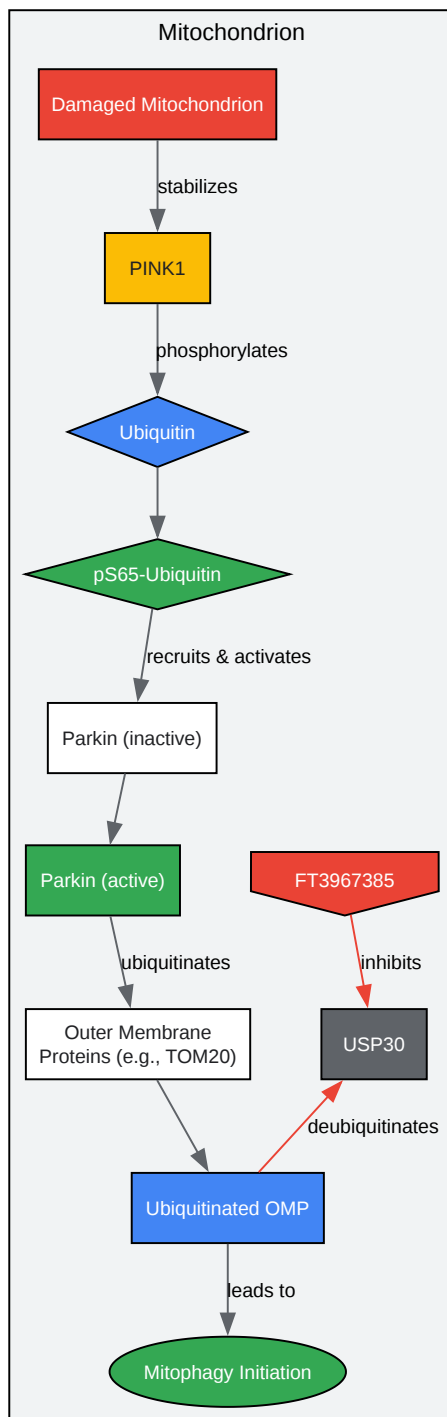
DUB Target	% Inhibition (at 200 nM FT3967385)	Reference
USP30	~100%	[1]
USP6	~40%	[1]
Other USPs	Minimal Inhibition	[1]

## Signaling Pathway and Experimental Workflows

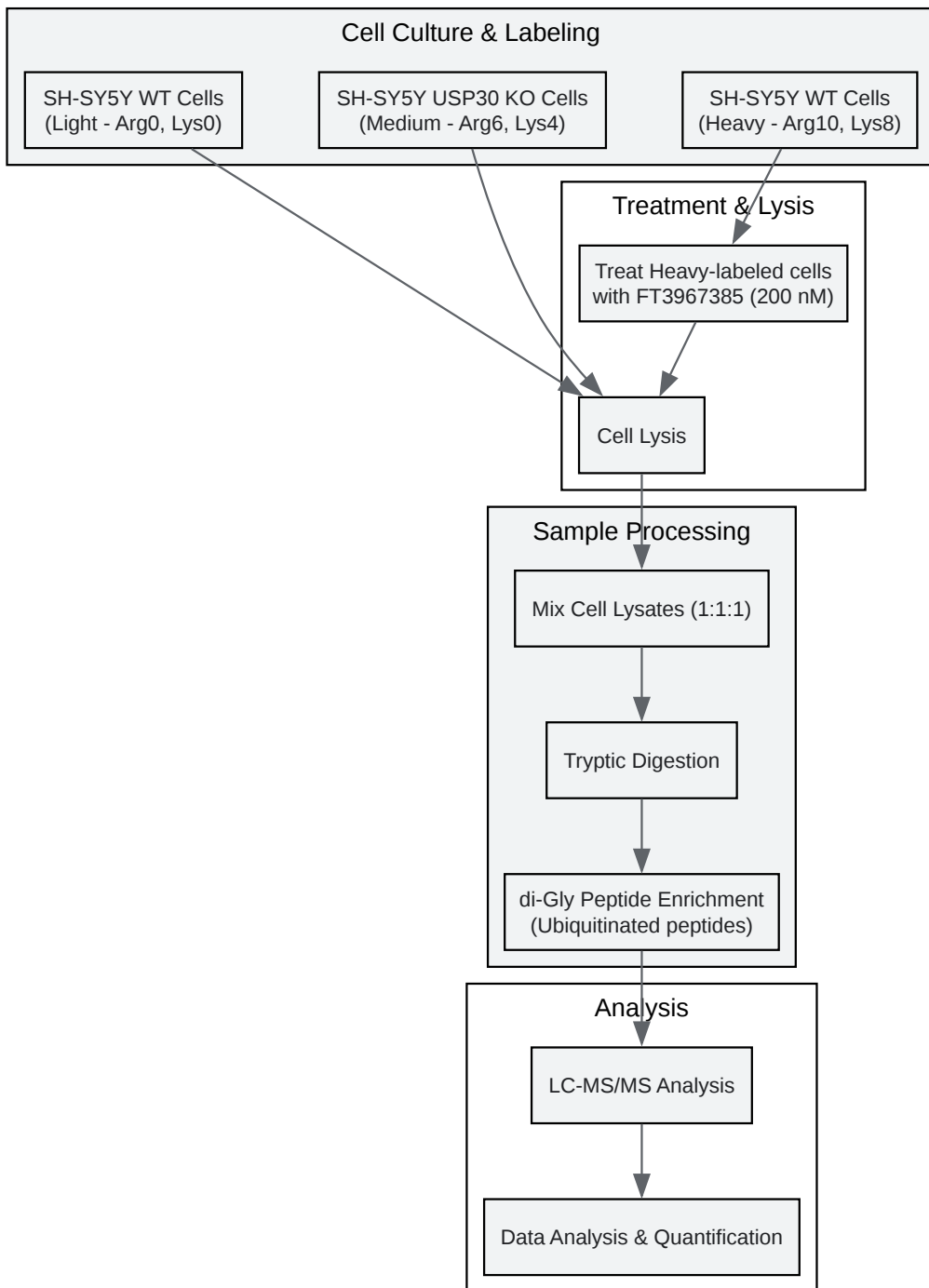
### USP30 in the PINK1-Parkin Mitophagy Pathway

USP30 counteracts the ubiquitination of mitochondrial outer membrane proteins mediated by the E3 ligase Parkin, thereby inhibiting the clearance of damaged mitochondria. Inhibition of USP30 enhances the ubiquitination signal, promoting mitophagy.

USP30 in PINK1-Parkin Mediated Mitophagy



SILAC-based Quantitative Ubiquitylome Analysis Workflow



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## References

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